

A Technical Guide to 2-Methyl-4-benzyloxybenzaldehyde for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl 4-benzyloxybenzaldehyde

Cat. No.: B026560

[Get Quote](#)

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methyl-4-benzyloxybenzaldehyde is an aromatic aldehyde, a class of organic compounds that are pivotal in the synthesis of a wide array of complex molecules. Its structure, featuring a benzaldehyde core with methyl and benzyloxy substitutions, makes it a valuable intermediate in the development of pharmaceuticals and agrochemicals.^[1] The aldehyde functional group is highly reactive and serves as a versatile handle for various chemical transformations, while the benzyloxy group acts as a protecting group for the phenol, which can be removed in later synthetic steps. This guide provides a comprehensive overview of its chemical identity, properties, a representative synthesis protocol, and its potential applications in drug discovery.

Chemical Identity and Synonyms

Accurate identification of chemical compounds is critical in research and development. 2-Methyl-4-benzyloxybenzaldehyde is known by several names in chemical literature and databases.

Identifier Type	Value
Primary Name	2-Methyl-4-benzyloxybenzaldehyde
Systematic (IUPAC) Name	2-methyl-4-(phenylmethoxy)benzaldehyde[2]
CAS Number	101093-56-5[1][2]
Molecular Formula	C ₁₅ H ₁₄ O ₂ [1][2]
Synonyms	4-Benzyloxy-2-methylbenzaldehyde[1], 4-Benzyloxy-o-tolualdehyde[2], Benzaldehyde, 2-methyl-4-(phenylmethoxy)-[2]
EC Number	672-319-9[2]
PubChem CID	2759806[2]

Physicochemical and Safety Data

The following table summarizes key quantitative properties and hazard information for 2-Methyl-4-benzyloxybenzaldehyde.

Property	Value	Source
Molecular Weight	226.27 g/mol	[2]
Appearance	White to pale yellow or light brown solid/crystal[1]	[1]
Purity	Typically >95% (GC)	[1]
Solubility	Soluble in organic solvents like ethanol and dichloromethane	[1]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2]

Experimental Protocols

The synthesis of 2-Methyl-4-benzyloxybenzaldehyde typically involves the protection of a hydroxyl group on a precursor molecule. The following is a representative experimental protocol for its synthesis via Williamson ether synthesis.

Synthesis of 2-Methyl-4-benzyloxybenzaldehyde from 4-Hydroxy-2-methylbenzaldehyde

This protocol is based on established methods for the benzylation of phenols.^[3]

Materials:

- 4-Hydroxy-2-methylbenzaldehyde
- Benzyl bromide
- Potassium carbonate (K_2CO_3), anhydrous
- Acetone or Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-Hydroxy-2-methylbenzaldehyde (1.0 equivalent) in acetone or DMF.
- **Addition of Base:** Add anhydrous potassium carbonate (1.5-2.0 equivalents) to the solution. The mixture will become a suspension.
- **Addition of Alkylating Agent:** Add benzyl bromide (1.1-1.2 equivalents) dropwise to the stirring suspension at room temperature.

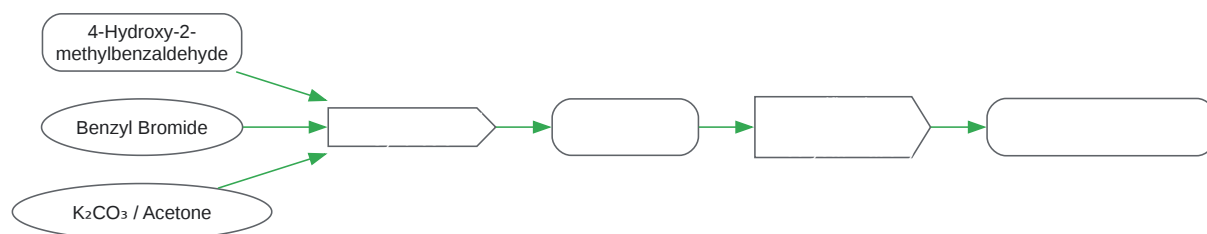
- **Reaction:** Heat the reaction mixture to reflux (for acetone) or maintain at 60-80 °C (for DMF) and stir for 4-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:**
 - Cool the reaction mixture to room temperature and filter off the potassium carbonate.
 - Evaporate the solvent under reduced pressure using a rotary evaporator.
 - Dissolve the residue in dichloromethane (DCM) and transfer to a separatory funnel.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude 2-Methyl-4-benzyloxybenzaldehyde by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield the final product.

Applications in Drug Discovery and Development

Aromatic aldehydes, such as 2-Methyl-4-benzyloxybenzaldehyde, are crucial building blocks in medicinal chemistry.[4] The aldehyde group can be readily converted into a variety of other functional groups or used in condensation reactions to build molecular complexity. Derivatives of structurally similar benzyloxybenzaldehydes are being investigated for various therapeutic applications, including as anticancer agents.[4][5] For instance, some benzyloxybenzaldehyde derivatives have been developed as inhibitors of aldehyde dehydrogenase (ALDH), an enzyme family overexpressed in certain cancer stem cells.[4]

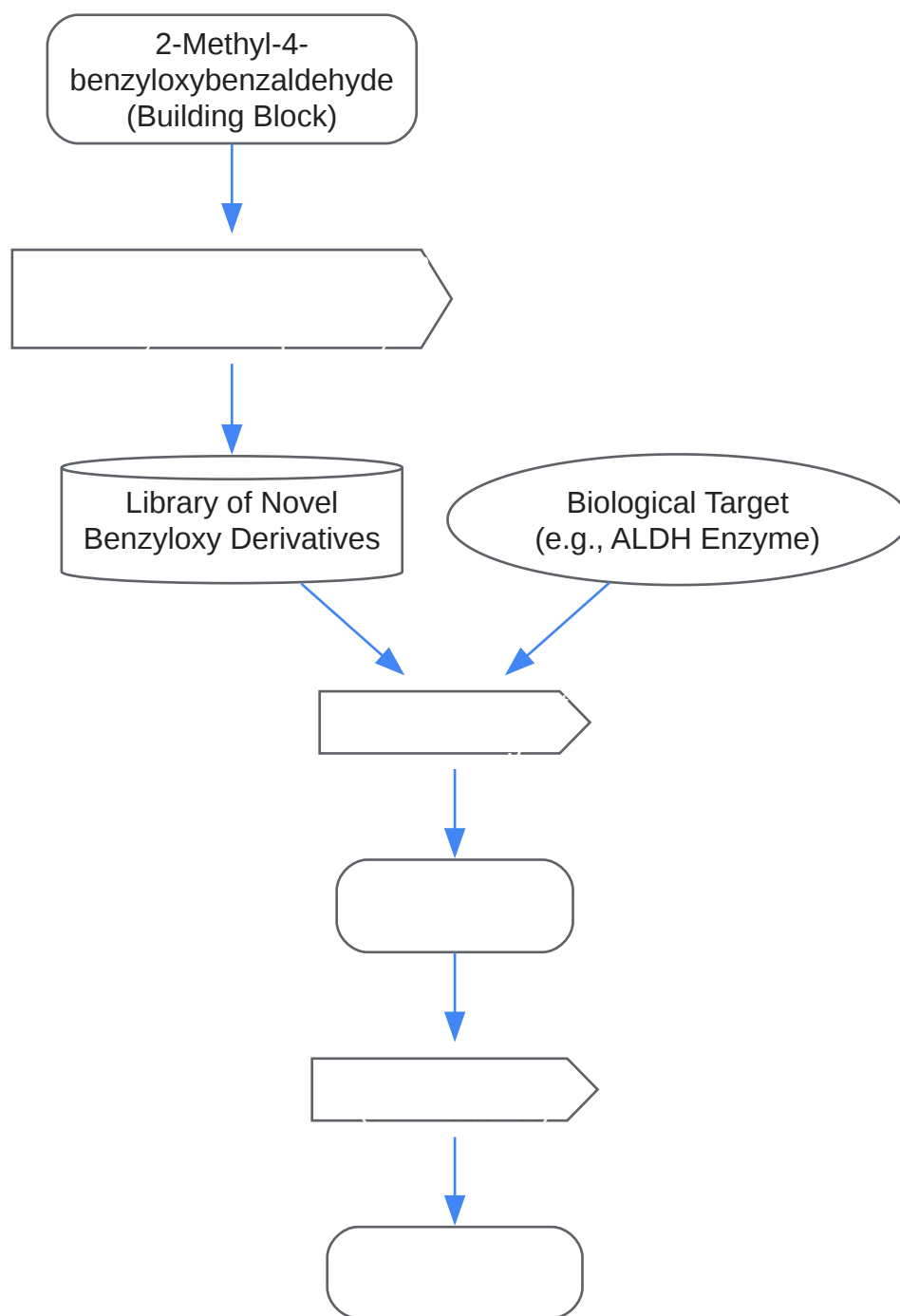
Below are diagrams illustrating the chemical structure, a general synthesis workflow, and a conceptual pathway for its use in drug discovery.

Figure 1: Chemical Structure of 2-Methyl-4-benzyloxybenzaldehyde.



[Click to download full resolution via product page](#)

Figure 2: General workflow for the synthesis of 2-Methyl-4-benzyloxybenzaldehyde.



[Click to download full resolution via product page](#)

Figure 3: Conceptual role in a drug discovery workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 101093-56-5: 2-METHYL 4-BENZYLOXYBENZALDEHYDE [cymitquimica.com]
- 2. 2-Methyl 4-benzyloxybenzaldehyde | C₁₅H₁₄O₂ | CID 2759806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-(Benzyloxy)benzaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. 4-Benzyloxybenzaldehyde | 4397-53-9 [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to 2-Methyl-4-benzyloxybenzaldehyde for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026560#synonyms-for-2-methyl-4-benzyloxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com